

An In-Depth Technical Guide to Mordant Orange 14 (C.I. 58015)

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Compound of Interest

Compound Name: Alizarine orange

Cat. No.: B1598492

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Introduction and Core Identification

Mordant Orange 14 is a synthetic organic compound belonging to the anthraquinone class of dyes.^[1] Unlike the more commonly cited Mordant Orange 1, which is an azo dye, Mordant Orange 14 is structurally a nitrated derivative of alizarin, the historic red colorant originally derived from the madder plant root.^{[1][2]} Its correct chemical identity is 1,2-Dihydroxy-3-nitro-9,10-anthracenedione, and it is also known commercially and historically as Alizarin Orange or 3-Nitroalizarin.^{[3][4]}

This guide provides a comprehensive technical overview of the physicochemical properties, synthesis, mechanisms, and applications of Mordant Orange 14, designed for professionals in research and chemical development. The molecule's utility is rooted in two key structural features: the 1,2-dihydroxy functional groups, which enable chelation with metal ions, and the nitro-substituted anthraquinone chromophore, which dictates its color and indicator properties.^[1] Its primary applications are as a mordant dye for textiles, where it forms insoluble, colored complexes with metal salts impregnated on the fiber, and as a specialized acid-base indicator.^{[3][5]}

Chemical Structure and Physicochemical Properties

The foundational structure of Mordant Orange 14 is the anthraquinone core. The key functional groups that determine its chemical behavior are the two hydroxyl (-OH) groups at the C1 and

C2 positions and a nitro (-NO₂) group at the C3 position. The adjacent hydroxyl groups create a catechol-like arrangement, which is a powerful bidentate ligand for metal ion chelation.

Table 1: Core Physical and Chemical Identifiers for Mordant Orange 14

Property	Value	Source(s)
IUPAC Name	1,2-Dihydroxy-3-nitro-9,10-anthracenedione	[1]
Synonyms	3-Nitroalizarin, Alizarin Orange, C.I. 58015	[3] [5]
CAS Number	568-93-4	[3]
Colour Index	Mordant Orange 14 (C.I. 58015)	[3]
Molecular Formula	C ₁₄ H ₇ NO ₆	[1] [3]
Molecular Weight	285.21 g/mol	[1] [3]
Appearance	Orange needles or plates (crystallized from acetic acid)	[3] [5]
Decomposition Point	~244 °C (sublimes with partial decomposition)	[3]

| Elemental Composition | C: 58.96%, H: 2.47%, N: 4.91%, O: 33.66% |[\[3\]](#) |

Solubility Profile and Indicator Behavior

The solubility and solution color of Mordant Orange 14 are highly dependent on the chemical environment, a direct consequence of its molecular structure. This behavior is fundamental to its application as both a dye and a chemical indicator.[\[1\]](#)

- In Organic Solvents: It is soluble, typically producing a yellow solution.[\[3\]](#)
- In Concentrated Sulfuric Acid: It dissolves to form an orange-colored solution.[\[3\]](#)
- In Dilute Aqueous Alkali: It is soluble and deprotonates to form a purple-red solution.[\[1\]](#)[\[3\]](#)

- In Water: It is generally reported as insoluble, particularly in neutral water, which contrasts with its solubility in alkaline solutions.

This differential solubility and color profile make it a useful acid-base indicator. However, the reported pH transition ranges vary based on the solvent system, a critical detail for experimental design.

Table 2: pH Indicator Properties of Mordant Orange 14

Solvent System	pH Range	Color Change (with increasing pH)	Source(s)
Aqueous Solution	2.0 – 4.0	Golden Orange → Flat Yellow	[3][5]

| Saturated Alcohol Solution | 5.0 – 6.5 | Yellow → Purplish Red | [3][5] |

The causality for this difference lies in the solvent's effect on the pKa of the phenolic hydroxyl groups. The deprotonation of these groups, which is responsible for the color change, occurs at different pH values in water versus alcohol.

Mechanism of Action: Metal Ion Chelation

The function of Mordant Orange 14 as a "mordant" dye is entirely dependent on its ability to act as a chelating agent. A mordant is a substance (typically a metal salt) that is applied to a substrate, like a textile fiber, to bind the dye.^[1] The dye then forms a coordination complex with the mordant, creating an insoluble pigment that is firmly fixed to the fiber.

The key to this mechanism is the spatial arrangement of the oxygen atoms on the Mordant Orange 14 molecule. The hydroxyl group at C1 and the carbonyl group at C9 work in concert to form a stable six-membered ring with a metal ion. A second, five-membered ring is formed with the two adjacent hydroxyl groups at C1 and C2. This multidentate chelation results in a highly stable metal-dye complex. With aluminum (Al^{3+}), it typically forms an orange complex, while with iron (Fe^{3+}), it produces red to violet shades.^{[3][5][6]}

Figure 1: Chelation of Mordant Orange 14 with an Aluminum ion.

Synthesis Pathway

Mordant Orange 14 is produced via the nitration of alizarin (1,2-dihydroxyanthraquinone). A documented laboratory-scale synthesis involves the reaction of 3-bromoalizarin with nitric acid in an acetic acid solvent, demonstrating a direct electrophilic substitution pathway.^[3] Industrial preparations typically involve the direct nitration of alizarin in the presence of a catalyst or dehydrating agent like sulfuric acid.

Experimental Protocols

The following protocols are provided as self-validating systems for the practical application of Mordant Orange 14 in a laboratory setting.

Protocol 1: Preparation of a pH Indicator Solution

This protocol describes the preparation of a working indicator solution for titrations and qualitative pH assessments in non-aqueous or mixed-solvent systems.

Objective: To prepare a saturated alcoholic solution of Mordant Orange 14.

Materials:

- Mordant Orange 14 (C.I. 58015) powder
- Ethanol (95% or absolute)
- Magnetic stirrer and stir bar
- Beaker or Erlenmeyer flask
- Filter paper and funnel

Methodology:

- Place 100 mL of ethanol into a beaker equipped with a magnetic stir bar.
- While stirring, add small aliquots of Mordant Orange 14 powder until no more solid dissolves and a small amount of excess powder remains at the bottom. This ensures the solution is

saturated.

- Continue stirring for 30 minutes to ensure maximum dissolution.
- Turn off the stirrer and allow the excess solid to settle.
- Carefully decant or filter the supernatant (the clear, saturated solution) into a clean, labeled storage bottle.
- Validation: Test the indicator by adding a few drops to known acidic (pH < 5) and alkaline (pH > 7) solutions. A distinct color change from yellow to purplish-red should be observed, confirming its activity.^{[3][5]}

Protocol 2: Conceptual Workflow for Mordant Dyeing of Wool

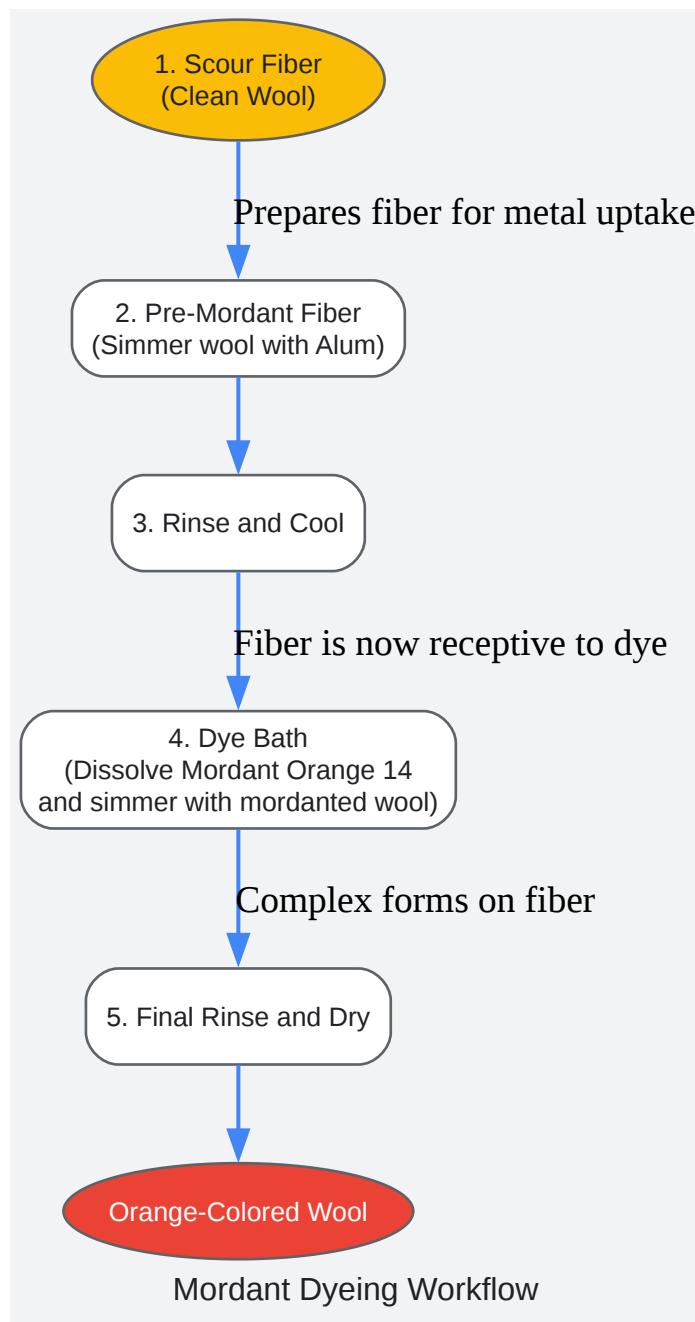
This protocol outlines the essential steps for using Mordant Orange 14 to dye protein fibers like wool, demonstrating the interplay between the mordant and the dye.

Objective: To dye wool fibers with Mordant Orange 14 using an aluminum mordant.

Materials:

- Wool yarn or fabric
- Potassium aluminum sulfate (Alum)
- Cream of tartar (Potassium bitartrate, optional, as a pH buffer and brightening agent)
- Mordant Orange 14
- Stainless steel or enamel dye pot
- Heat source

Workflow:



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Figure 2: Step-by-step workflow for dyeing wool.

Methodology:

- **Scouring:** The wool fiber is first washed thoroughly with a pH-neutral soap to remove any oils or dirt. This ensures even mordant uptake.

- Pre-Mordanting: The clean wool is simmered gently in a bath containing dissolved alum (typically 10-15% of the fiber weight). This step impregnates the fibers with aluminum ions.
- Dye Bath Preparation: In a separate pot, Mordant Orange 14 is dissolved in hot water.
- Dyeing: The mordanted, damp wool is introduced into the dye bath. The bath is heated and held at a gentle simmer (e.g., 80-90°C) for approximately one hour, allowing the dye to penetrate the fibers and chelate with the aluminum ions.
- Cooling and Rinsing: The pot is allowed to cool slowly. The dyed fiber is then removed, rinsed thoroughly to remove any unfixed dye, and dried. The result is a stable, orange-colored fiber.^[5]

Conclusion

Mordant Orange 14 (3-Nitroalizarin, C.I. 58015) is a specialized anthraquinone dye whose properties are dictated by its nitro-substituted, 1,2-dihydroxyanthraquinone structure. Its ability to form stable chelation complexes with metal ions is the cornerstone of its application as a mordant dye, while the pH-dependent protonation of its hydroxyl groups enables its use as an acid-base indicator with distinct transition ranges in aqueous and alcoholic media. A clear understanding of these structure-function relationships is essential for its effective application in research and industrial processes.

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